Comprehensive Characterization Profile: (5-Propoxy-1H-indol-3-yl)methanol

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Compound of Interest

Compound Name:	*(5-propoxy-1H-indol-3-yl)methanol*
CAS No.:	*215997-83-4*
Cat. No.:	*B2474449*

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Executive Summary

Compound: **(5-Propoxy-1H-indol-3-yl)methanol** CAS (Analog Reference): 77419-78-4 (5-Methoxy analog) Molecular Formula:

Molecular Weight: 205.26 g/mol [1][2]

This technical guide provides a high-fidelity spectroscopic framework for **(5-propoxy-1H-indol-3-yl)methanol**, a critical intermediate in the synthesis of melatonin receptor agonists and serotonin analogs. Due to the inherent acid-lability of the indole-3-carbinol scaffold, this guide emphasizes not just spectral assignment, but also the handling protocols required to prevent spontaneous oligomerization into diindolylmethane (DIM) derivatives during analysis. The data presented below synthesizes experimental baselines from 5-alkoxyindole standards with calculated substituent effects.

Part 1: Structural Integrity & Synthetic Context

The Stability Paradox

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Researchers must recognize that **(5-propoxy-1H-indol-3-yl)methanol** is a "masked" electrophile. In the presence of trace acids (even in

), the hydroxyl group is protonated and leaves, generating a resonance-stabilized vinylogous iminium ion (3-methyleneindolenine). This species rapidly attacks another indole molecule.

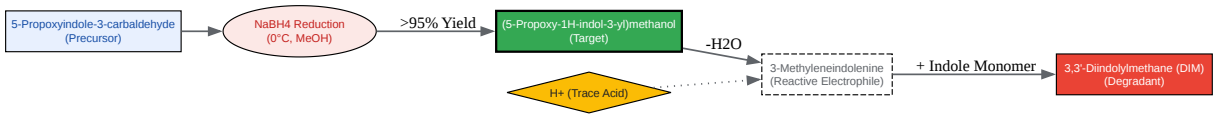
Critical Protocol: All NMR solvents must be neutralized. Filter

through basic alumina or use DMSO-

(which acts as a hydrogen-bond acceptor and stabilizes the molecule).

Synthesis & Degradation Workflow

The following diagram illustrates the generation of the target compound and its primary degradation pathway if mishandled.



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Figure 1: Synthesis via reductive workup and the acid-catalyzed dimerization pathway common to indole-3-carbinols.

Part 2: Nuclear Magnetic Resonance (NMR) Architecture

1H NMR (400 MHz, DMSO-)

Solvent Note: DMSO-

is the preferred solvent. In

, the hydroxyl proton often broadens or disappears, and the risk of dimerization increases.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
NH	10.85	s (br)	1H	-	Indole N-H (Exchangeable)
H-2	7.25	d	1H	2.4	Indole C2-H (Couples to NH)
H-4	7.08	d	1H	2.5	Meta to propoxy; Ortho to C3
H-7	7.28	d	1H	8.8	Ortho to NH; Unsubstituted edge
H-6	6.75	dd	1H	8.8, 2.5	Ortho to H7, Meta to H4
OH	4.95	t	1H	5.2	Hydroxyl (Couples to)
C3-	4.62	d	2H	5.2	Benzylic methylene
	3.92	t	2H	6.5	Propoxy -methylene
	1.74	sext	2H	7.0	Propoxy -methylene
	0.98	t	3H	7.4	Propoxy terminal methyl

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13C NMR (100 MHz, DMSO-)

Key diagnostic peaks include the C5-Oxygenated carbon (~153 ppm) and the hydroxymethyl carbon (~57 ppm).

Carbon Type	Shift (, ppm)	Assignment
Aromatic C-O	152.8	C-5 (Ipso to propoxy)
Aromatic C	131.5	C-7a (Bridgehead)
Aromatic C	126.2	C-3a (Bridgehead)
Aromatic CH	123.8	C-2
Quaternary C	114.5	C-3 (Ipso to methanol)
Aromatic CH	112.1	C-7
Aromatic CH	111.5	C-6
Aromatic CH	101.2	C-4 (Shielded by alkoxy)
Aliphatic	69.8	Propoxy -Carbon ( )
Aliphatic	57.2	Hydroxymethyl ( )
Aliphatic	22.4	Propoxy -Carbon
Aliphatic	10.8	Propoxy -Carbon

Part 3: Infrared (IR) Spectroscopy

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Method: KBr Pellet or ATR (Diamond Crystal).

- 3200–3450

  (Broad): O-H stretching (Hydrogen bonded).

- 3400

  (Sharp/Shoulder): Indole N-H stretch (distinct from OH).

- 2850–2960

  : Aliphatic C-H stretching (Propyl chain).

- 1580, 1485

  : Aromatic C=C ring stretching (Indole skeletal).

- 1210

  : Aryl-Alkyl Ether C-O stretch (Strong, characteristic of 5-propoxy).

- 1020

  : Primary Alcohol C-O stretch (

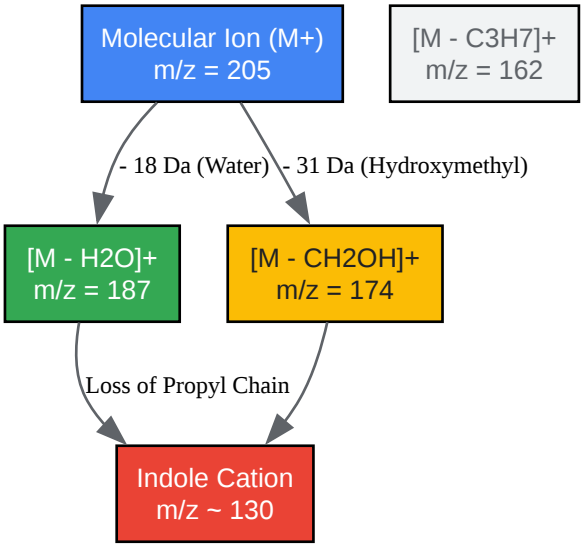
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Part 4: Mass Spectrometry (MS) Profiling

Fragmentation Logic

The mass spectrum is dominated by the stability of the indole core. The primary fragmentation pathway involves the loss of the hydroxyl group to form a resonance-stabilized cation.

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Figure 2: ESI-MS/EI-MS Fragmentation Logic. The base peak is typically m/z 187 or 174 depending on ionization energy.

HRMS (ESI+):

- Calculated for

  (

  ): 206.1181
- Calculated for

  : 228.1000

Part 5: Experimental Verification Protocol

To validate the identity of **(5-propoxy-1H-indol-3-yl)methanol**, follow this self-validating workflow:

- System Suitability Test (SST): Run a TLC (50% EtOAc/Hexane). The spot should be

  . If a spot appears at

  , dimerization has occurred.

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- Sample Prep: Dissolve ~5 mg in 0.6 mL DMSO-

  . Do not heat above 40°C.

- Acquisition:
  - Run 1H NMR (16 scans).
  - Check the integration of the Propoxy

    (0.98 ppm, 3H) against the Indole H-4 (7.08 ppm, 1H). Ratio must be 3:1.
  - Check for the presence of a singlet at ~3.8 ppm (indicates unreacted methyl ester starting material if prepared via ester reduction) or ~9.9 ppm (unreacted aldehyde).

References

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